

Technical Guide: Agrochemical Applications of Methyl 2-(2-chlorophenoxy)acetate

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Compound of Interest

Compound Name: Methyl 2-(2-chlorophenoxy)acetate

CAS No.: 6956-85-0

Cat. No.: B1347316

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Executive Summary

Methyl 2-(2-chlorophenoxy)acetate is the methyl ester of 2-chlorophenoxyacetic acid (2-CPA). While the parent acid is a established plant growth regulator (PGR) used for fruit setting and thinning, the methyl ester represents a lipophilic pro-drug. Its primary technical value lies in its enhanced ability to penetrate the waxy plant cuticle compared to the free acid or salt formulations. Once absorbed, it is hydrolyzed by intracellular carboxylesterases to release the active auxin moiety. This guide details its synthesis, mechanism of action, and potential applications in high-value horticulture and herbicide formulation.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

Property	Specification
IUPAC Name	Methyl 2-(2-chlorophenoxy)acetate
CAS Number	6956-85-0
Molecular Formula	C ₉ H ₉ ClO ₃
Molecular Weight	200.62 g/mol
Structure	2-Cl-C ₆ H ₄ -O-CH ₂ -COOCH ₃
Appearance	Colorless to pale yellow liquid or low-melting solid
Solubility	High in organic solvents (acetone, toluene); Low in water (<50 mg/L)
LogP (Octanol/Water)	~2.3 (Estimated) – Indicates good cuticle permeability

Synthesis & Manufacturing Routes

The synthesis of **Methyl 2-(2-chlorophenoxy)acetate** follows two primary industrial pathways. The choice depends on raw material availability (2-chlorophenol vs. 2-CPA).

Route A: Williamson Ether Synthesis (Convergent)

This route reacts 2-chlorophenol directly with methyl chloroacetate. It is often preferred for large-scale manufacturing due to the lower cost of phenolic starting materials.

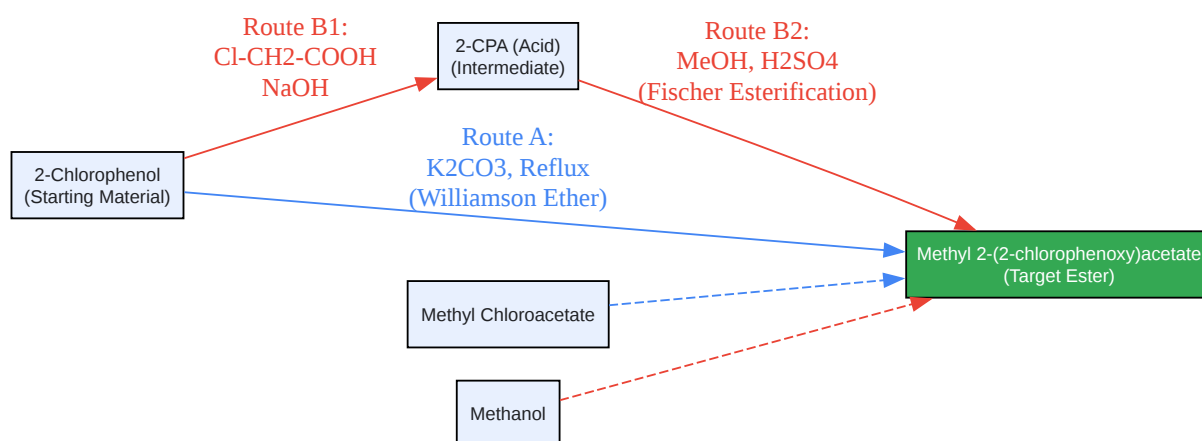
- Reagents: 2-Chlorophenol, Methyl Chloroacetate, Potassium Carbonate (K₂CO₃).
- Solvent: Acetone or Acetonitrile.
- Conditions: Reflux (56–80°C) for 4–6 hours.

Route B: Fischer Esterification (Linear)

This route involves the acid-catalyzed esterification of the parent 2-CPA. It is typically used if 2-CPA is already available or produced via the sodium chloroacetate route.

- Reagents: 2-Chlorophenoxyacetic acid (2-CPA), Methanol, Sulfuric Acid (Cat.).
- Conditions: Reflux with Dean-Stark trap or excess methanol.

Synthesis Pathway Visualization



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Figure 1: Dual synthetic pathways for **Methyl 2-(2-chlorophenoxy)acetate**.

Mechanism of Action: The Pro-Drug Concept

Methyl 2-(2-chlorophenoxy)acetate itself is biologically inactive at the receptor level. Its efficacy relies on bioactivation.

Uptake & Penetration

The ester functionality masks the polar carboxylic acid group, significantly increasing lipophilicity. This allows the molecule to diffuse rapidly through the waxy cuticle of leaves and fruit skins, a major barrier for salt-based formulations.

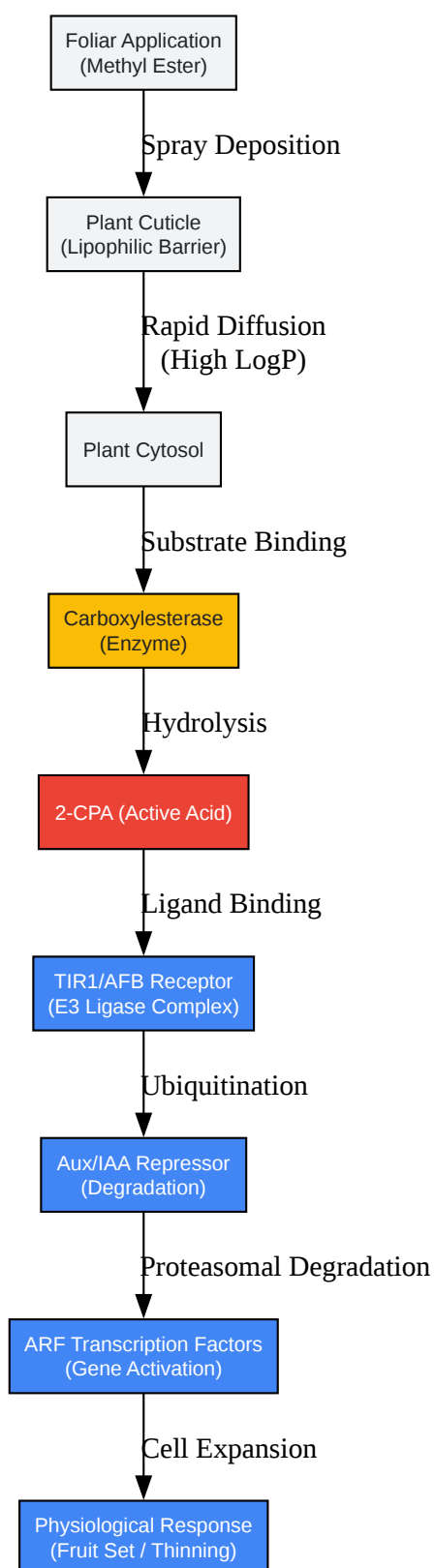
Bioactivation (Hydrolysis)

Once inside the plant cell cytosol, ubiquitous carboxylesterases hydrolyze the methyl ester bond, releasing the active 2-CPA acid and methanol.

Auxin Signaling

The released 2-CPA mimics Indole-3-Acetic Acid (IAA). It binds to the TIR1/AFB F-box proteins, promoting the ubiquitination and degradation of Aux/IAA transcriptional repressors. This releases ARF (Auxin Response Factors) to activate gene expression related to cell elongation and division.

Signaling Pathway Visualization



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Figure 2: Bioactivation and Auxin Signaling Pathway of **Methyl 2-(2-chlorophenoxy)acetate**.

Potential Agrochemical Applications[3][6][7]

A. Fruit Setting Agent (Tomato, Eggplant, Pineapple)

The parent acid, 2-CPA, is historically used to induce parthenocarp (fruit set without fertilization) in tomatoes and pineapples.

- **Advantage of Methyl Ester:** The ester provides more uniform absorption under variable humidity conditions. It reduces the "crystallization" risk on the leaf surface associated with sodium salts.
- **Protocol:** Applied at low concentrations (10–50 ppm) during flowering.

B. Chemical Thinning (Stone Fruit)

In peach and plum orchards, reducing fruit load is essential for fruit size and quality.

- **Mechanism:** High doses of auxins induce ethylene production, leading to abscission of weaker fruitlets.
- **Advantage:** The ester's rapid uptake allows for lower total active ingredient (AI) loads per hectare compared to the acid, reducing soil residue risks.

C. Systemic Herbicide (Broadleaf Control)

While less potent than 2,4-D or MCPA, 2-CPA derivatives exhibit selectivity.

- **Target:** Control of broadleaf weeds in auxin-tolerant grasses (though 2,4-D is generally preferred).
- **Niche:** May be used in specific turfgrass scenarios where 2,4-D volatility or sensitivity is a concern, although the methyl ester itself is volatile.

Experimental Protocols

Protocol 1: Laboratory Synthesis (Williamson Ether Route)

Objective: Synthesize 10g of **Methyl 2-(2-chlorophenoxy)acetate**.

- Setup: Equip a 250mL round-bottom flask with a magnetic stirrer and reflux condenser.
- Reactants: Add 2-Chlorophenol (6.4 g, 50 mmol) and Potassium Carbonate (anhydrous, 10.4 g, 75 mmol) to Acetone (100 mL). Stir for 15 mins.
- Addition: Dropwise add Methyl Chloroacetate (6.0 g, 55 mmol) over 10 minutes.
- Reaction: Heat to reflux (approx. 60°C) for 5 hours. Monitor via TLC (Hexane:Ethyl Acetate 8:2).
- Workup:
 - Cool to room temperature.^{[1][2]} Filter off inorganic salts (KCl, excess K₂CO₃).
 - Evaporate acetone under reduced pressure.
 - Dissolve residue in Ethyl Acetate (50 mL) and wash with 1M NaOH (2 x 20 mL) to remove unreacted phenol.
 - Wash with brine, dry over MgSO₄, and concentrate.
- Purification: Recrystallize from hexane or distill (if liquid) to obtain pure ester.

Protocol 2: Tomato Fruit Set Bioassay

Objective: Evaluate parthenocarpic activity.

- Plant Material: Tomato plants (*Solanum lycopersicum*) cv. 'Micro-Tom' at first truss anthesis.
- Emasculation: Remove anthers from flowers 2 days prior to anthesis to prevent self-pollination.
- Treatment:
 - Control: Water + 0.1% Tween 20.
 - Treatment A: 2-CPA (Sodium Salt) at 50 ppm.
 - Treatment B: **Methyl 2-(2-chlorophenoxy)acetate** at 50 ppm (molar equivalent).

- Application: Dip flower clusters into solution for 5 seconds.
- Data Collection: Measure fruit set (%) at 14 days and fruit diameter at 30 days.

Environmental Fate & Safety

- Volatility: As a methyl ester, this compound has higher vapor pressure than salt formulations. Application should avoid high temperatures (>25°C) to prevent vapor drift damage to non-target sensitive crops (e.g., grapes, cotton).
- Hydrolysis: In soil, the ester is rapidly hydrolyzed (Half-life < 48 hours) to 2-CPA, which is then degraded by microbial activity.
- Residues: 2-CPA residues are regulated; pre-harvest intervals (PHI) must be strictly observed.

References

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- Giménez, A., et al. (2020). Effect of the application of plant hormones on the formation of parthenocarpic fruits.[3][4] Taylor & Francis.
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- BenchChem. (2023). General Synthesis Protocols for Phenoxyacetates.

(Note: Specific efficacy data for the methyl ester form is often proprietary or extrapolated from the parent acid 2-CPA. The protocols above are derived from standard phenoxy herbicide chemistry.)

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